

FXIa-IN-13: Application Notes and Protocols for Coagulation Research

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Compound of Interest

Compound Name: FXIa-IN-13

Cat. No.: B15137552

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **FXIa-IN-13**, a potent and selective inhibitor of Factor XIa (FXIa), for its use as a tool compound in coagulation research. This document includes key quantitative data, detailed experimental protocols, and visualizations to facilitate its application in the laboratory.

FXIa-IN-13 is a valuable research tool for investigating the role of the intrinsic pathway of coagulation in thrombosis and hemostasis. Its high potency and selectivity make it suitable for a range of in vitro and in vivo studies aimed at understanding the therapeutic potential of targeting FXIa.

Data Presentation

The following tables summarize the key in vitro and in vivo properties of **FXIa-IN-13**, a potent FXIa inhibitor referred to in the literature as "compound 13".^{[1][2][3]}

Table 1: In Vitro Potency and Selectivity of **FXIa-IN-13**

Target Enzyme	Ki (nM)	IC50 (nM)	Selectivity vs. FXIa
Human FXIa	0.04	1.0	-
Human Plasma Kallikrein	7	-	~175-fold
Other Serine Proteases	Data not available, but described as highly selective.		

Table 2: In Vitro and In Vivo Anticoagulant Activity of **FXIa-IN-13**

Assay	Species	Parameter	Value
Activated Partial Thromboplastin Time (aPTT)	Human	EC2x	1.0 μ M
Rabbit ECAT Thrombosis Model	Rabbit	EC50	0.53 μ M

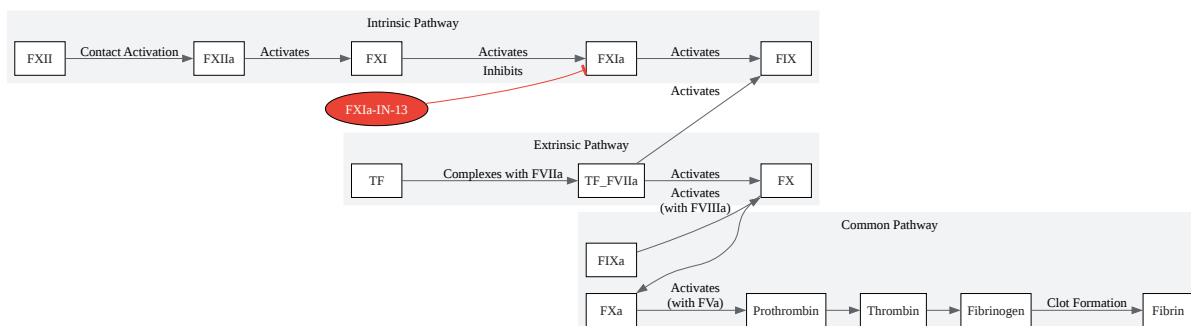
Table 3: Pharmacokinetic Profile of **FXIa-IN-13**

Species	Half-life (t1/2)
Various (including rabbit)	~1-2 hours

Signaling Pathways and Experimental Workflows

Coagulation Cascade and Inhibition by **FXIa-IN-13**

The coagulation cascade is a series of enzymatic reactions leading to the formation of a fibrin clot. Factor XIa plays a crucial role in the intrinsic pathway, amplifying thrombin generation. **FXIa-IN-13** directly inhibits the enzymatic activity of FXIa, thereby blocking this amplification loop.

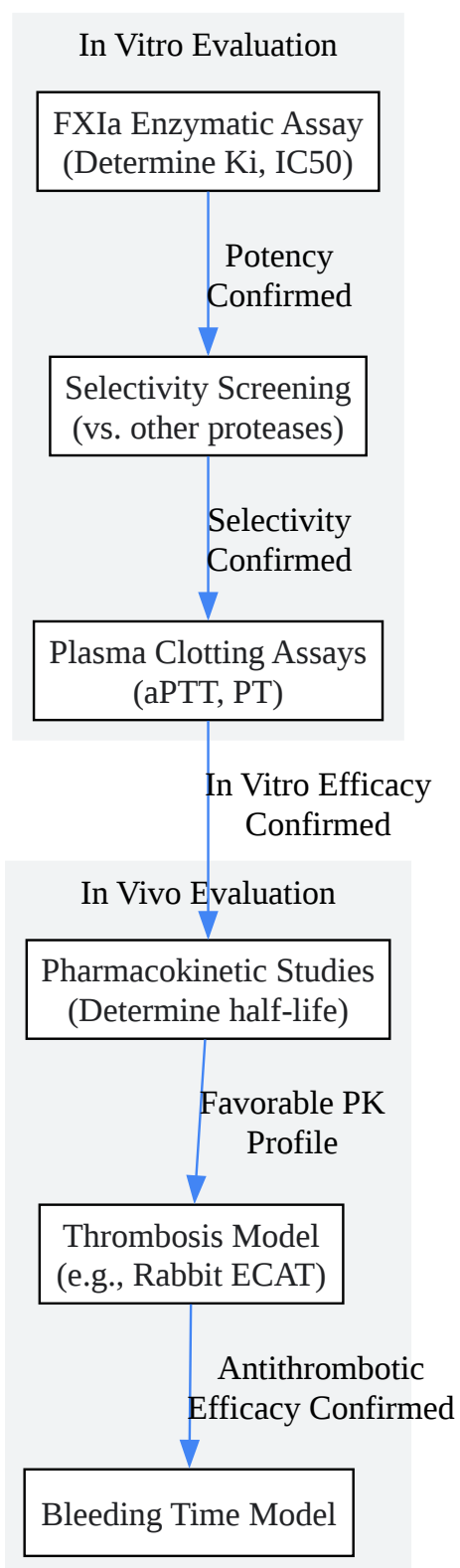


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Caption: The coagulation cascade highlighting FXIa inhibition.

Experimental Workflow for Evaluating FXIa-IN-13

A typical workflow for characterizing a novel FXIa inhibitor like **FXIa-IN-13** involves a series of in vitro and in vivo experiments to determine its potency, selectivity, and efficacy.



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References

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